

# cyclodecyne chemical formula and molar mass

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## Compound of Interest

Compound Name: **Cyclodecyne**

Cat. No.: **B1206684**

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An In-depth Technical Guide to **Cyclodecyne**: Chemical Properties and Synthesis

For researchers, scientists, and drug development professionals, a comprehensive understanding of cyclic alkynes is paramount for their application in novel synthetic pathways. This guide provides a technical overview of **cyclodecyne**, focusing on its fundamental chemical properties and a common experimental protocol for its synthesis.

## Core Properties of Cyclodecyne

**Cyclodecyne** is a cycloalkyne, an organic compound containing a ten-carbon ring with one triple bond.<sup>[1]</sup> Its properties are of significant interest in various fields of chemical research.

## Quantitative Data Summary

The fundamental quantitative data for **cyclodecyne** are summarized in the table below for ease of reference.

Property	Value	Citations
Chemical Formula	$C_{10}H_{16}$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molar Mass	136.234 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
136.238 g/mol	<a href="#">[1]</a>	
136.23 g/mol	<a href="#">[4]</a>	

# Synthesis of Cyclodecyne: An Experimental Protocol

A prevalent method for the synthesis of **cyclodecyne** involves the double dehydrohalogenation of 1,2-dibromocyclodecane.<sup>[1]</sup> This elimination reaction is typically carried out using a strong base.

## Methodology: Double Dehydrohalogenation

Objective: To synthesize **cyclodecyne** from 1,2-dibromocyclodecane.

### Materials:

- 1,2-dibromocyclodecane
- Potassium hydroxide (KOH) or Sodium amide (NaNH<sub>2</sub>)
- A high-boiling point solvent (e.g., mineral oil)
- Inert atmosphere (e.g., Nitrogen or Argon)
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Heating and stirring apparatus
- Purification apparatus (e.g., for distillation or chromatography)

### Procedure:

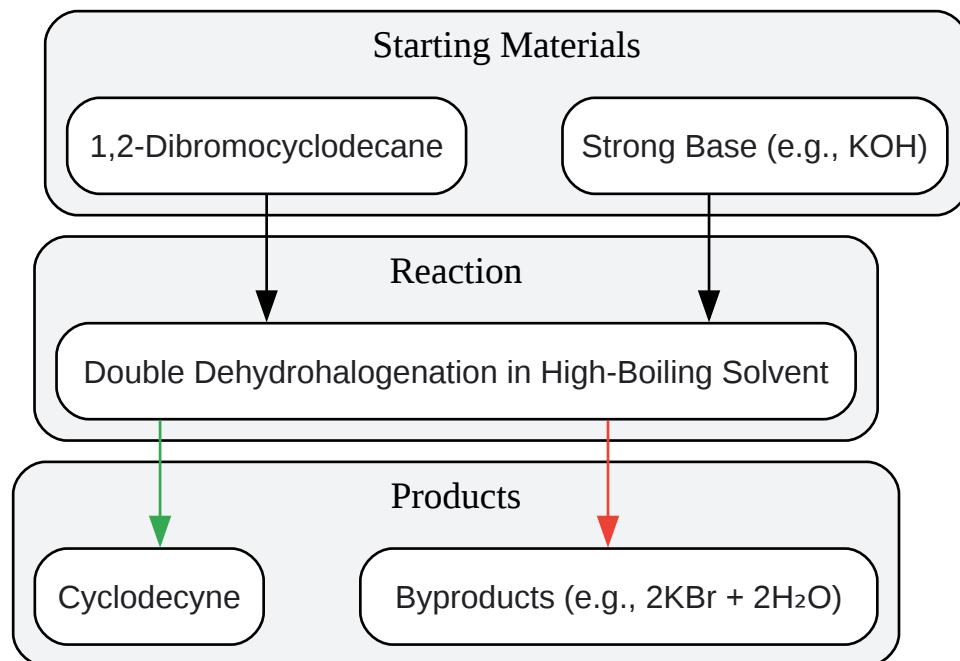
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1,2-dibromocyclodecane in a suitable high-boiling point solvent under an inert atmosphere.
- Addition of Base: Add a strong base, such as potassium hydroxide or sodium amide, to the solution.<sup>[1]</sup> The base should be added portion-wise to control the reaction rate.
- Heating: Heat the reaction mixture to a temperature appropriate for the chosen solvent and base to facilitate the double dehydrohalogenation. The reaction progress can be monitored

using techniques like Thin Layer Chromatography (TLC).

- Work-up: After the reaction is complete, cool the mixture to room temperature. Quench the reaction by carefully adding water.
- Extraction: Extract the organic layer containing **cyclodecyne** using a suitable organic solvent.
- Purification: Purify the crude product by distillation or column chromatography to isolate pure **cyclodecyne**.

## Visualizing the Synthesis Workflow

The logical flow of the synthesis of **cyclodecyne** can be represented as a straightforward workflow.



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Caption: Synthesis workflow for **cyclodecyne** production.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)